

In-Depth Technical Guide: 2-Methylphenyl 4-methylbenzoate (CAS 23597-29-7)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Methylphenyl 4-methylbenzoate

Cat. No.: B311064

[Get Quote](#)

Executive Summary

2-Methylphenyl 4-methylbenzoate (CAS: 23597-29-7), commonly referred to as o-tolyl p-toluate, is a structurally significant aryl benzoate ester. In drug development and crystallographic research, it serves as a critical model compound for understanding how steric bulk influences molecular conformation and, subsequently, biological receptor binding. This whitepaper provides a comprehensive analysis of its physicochemical properties, crystallographic conformation, self-validating synthetic methodologies, and applications in structure-activity relationship (SAR) profiling for enzyme inhibition.

Molecular Architecture & Crystallographic Profiling

The physical and structural properties of **2-methylphenyl 4-methylbenzoate** are dictated by the steric interplay between its two substituted aromatic rings.

Physicochemical Properties

Understanding the baseline thermodynamics and physical parameters is essential for downstream formulation and synthesis^[1].

Parameter	Value / Description
CAS Number	23597-29-7
IUPAC Name	2-Methylphenyl 4-methylbenzoate
Molecular Formula	C ₁₅ H ₁₄ O ₂
Molecular Weight	226.27 g/mol
SMILES	<chem>Cc1ccc(C(=O)Oc2ccccc2C)cc1</chem>
Hydrogen Bond Donors	0
Hydrogen Bond Acceptors	2

Conformational Causality & Crystallography

X-ray diffraction studies reveal that the molecule crystallizes in a monoclinic P21/c space group[2]. The structural causality of this molecule is driven by the ortho-methyl group on the phenolic ring.

Mechanistic Insight: The steric bulk of the ortho-methyl group induces significant electrostatic and spatial repulsion against the ester carbonyl oxygen. To minimize this steric strain, the C=O bond is forced into an anti conformation relative to the ortho-methyl group. Consequently, the two aromatic rings cannot achieve coplanarity, resulting in a highly specific dihedral angle of 73.04(8)° between the benzene and benzoyl rings[2]. This rigid, non-planar geometry is the primary driver for its "lock-and-key" fit into deep, hydrophobic enzyme pockets.

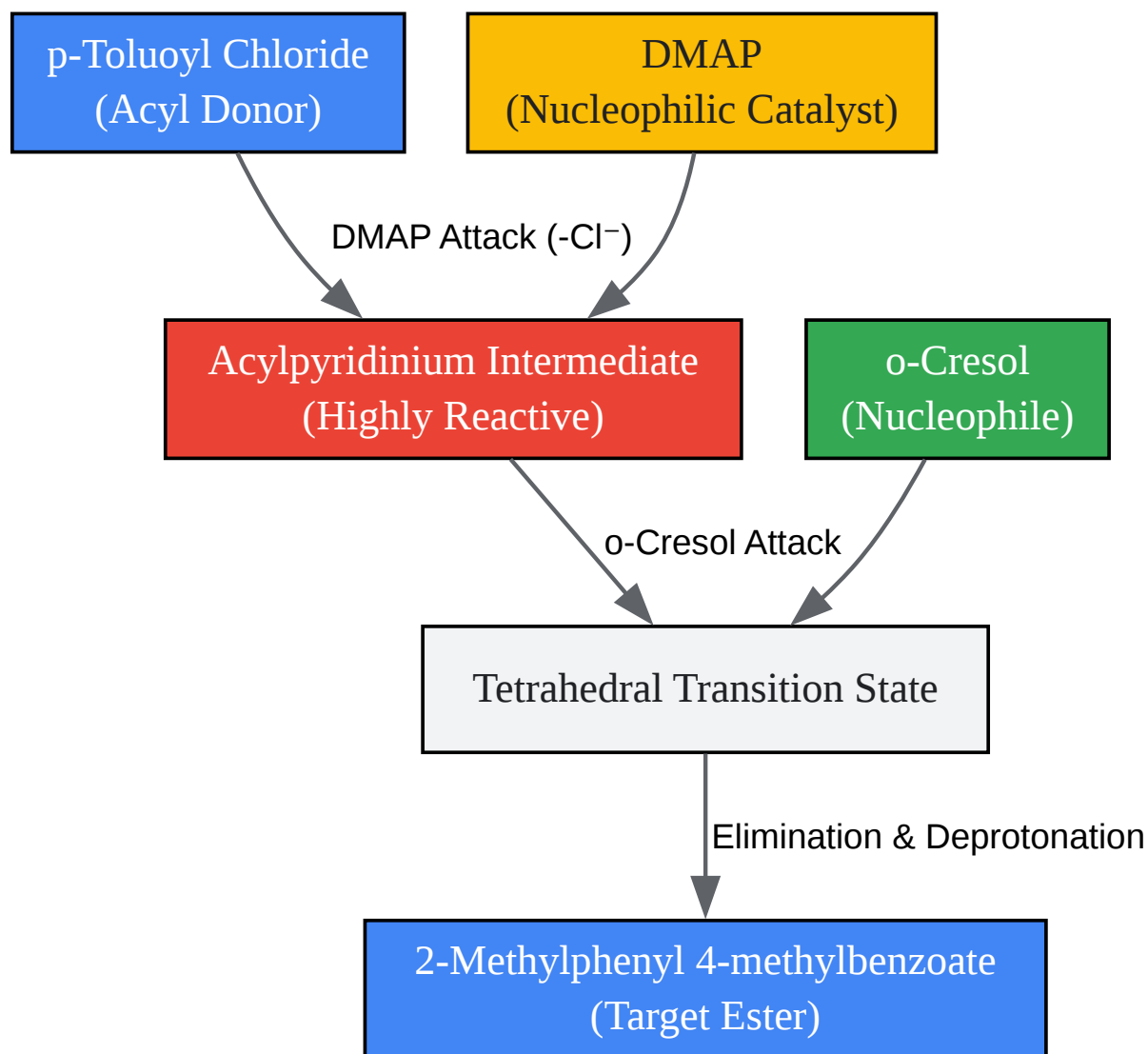
Crystallographic Parameter	Value
Crystal System	Monoclinic
Space Group	P21/c
Unit Cell Dimensions	a=11.690 Å, b=9.670 Å, c=11.478 Å
Dihedral Angle (Aromatic Rings)	73.04(8)°

Self-Validating Synthetic Methodology

The synthesis of **2-methylphenyl 4-methylbenzoate** is best achieved via a modified Schotten-Baumann esterification using an acyl chloride and a phenol.

Experimental Causality

- **Acyl Chloride vs. Carboxylic Acid:** p-Toluoyl chloride is utilized instead of p-toluic acid to bypass the need for harsh dehydrating coupling agents (e.g., DCC), which complicate purification due to persistent urea byproducts.
- **Catalyst Choice (DMAP):** 4-Dimethylaminopyridine (DMAP) is employed as a nucleophilic catalyst. It attacks the acyl chloride to form a highly electrophilic acylpyridinium intermediate, accelerating the reaction by orders of magnitude compared to standard bases.
- **Solvent (Anhydrous DCM):** Dichloromethane (DCM) provides excellent solubility for the aromatic precursors while preventing the competitive hydrolysis of the acyl chloride that would occur in aqueous or protic environments.



[Click to download full resolution via product page](#)

Fig 1. DMAP-catalyzed nucleophilic acyl substitution mechanism for ester synthesis.

Step-by-Step Protocol & In-Process Controls (IPC)

Step 1: System Preparation

- Flame-dry a 250 mL round-bottom flask under an inert argon/nitrogen atmosphere to eliminate moisture.
- Charge the flask with o-cresol (1.0 eq, 10 mmol) and anhydrous DCM (50 mL).
- Add Triethylamine (TEA) (1.5 eq, 15 mmol) as an acid scavenger, followed by a catalytic amount of DMAP (0.1 eq, 1 mmol).

Step 2: Nucleophilic Addition

- Cool the reaction vessel to 0 °C using an ice-water bath. Causality: Low temperature prevents exothermic degradation and limits the formation of ketene byproducts.
- Dissolve p-toluoyl chloride (1.1 eq, 11 mmol) in 10 mL of anhydrous DCM.
- Add the acyl chloride solution dropwise over 15 minutes. A white precipitate (triethylammonium chloride) will begin to form, serving as an immediate visual validation of the reaction progressing.

Step 3: Reaction Monitoring (Self-Validation)

- Remove the ice bath and allow the mixture to stir at room temperature for 2 hours.
- IPC Check: Perform Thin-Layer Chromatography (TLC) using Hexane:Ethyl Acetate (9:1). The disappearance of the o-cresol spot (visualized via UV 254 nm or iodine staining) validates reaction completion.

Step 4: Quenching & Liquid-Liquid Extraction

- Quench the reaction by adding 20 mL of saturated aqueous NaHCO_3 . Causality: This neutralizes unreacted acyl chloride into water-soluble sodium p-toluate.
- Transfer to a separatory funnel. Extract the organic layer and wash sequentially with 1M HCl (20 mL) to remove DMAP/TEA, followed by brine (20 mL).

- IPC Check: Test the pH of the final aqueous wash; it must be neutral (~pH 7) to validate the complete removal of amine catalysts.

Step 5: Purification

- Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.
- Recrystallize the crude solid from hot ethanol. Slow evaporation yields high-purity single crystals suitable for X-ray diffraction[2].

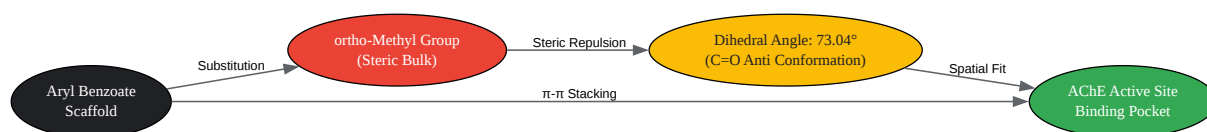
Applications in Drug Discovery & Biological Research

Aryl benzoates are extensively utilized as core scaffolds in the development of agrochemicals and pharmaceuticals, particularly as Acetylcholinesterase (AChE) inhibitors and larvicidal agents[3].

Structure-Activity Relationship (SAR)

Derivatives of **2-methylphenyl 4-methylbenzoate** (such as carvacryl and thymyl benzoates) have demonstrated significant AChE inhibitory activity[3]. The 73.04° dihedral angle of the **2-methylphenyl 4-methylbenzoate** core is biologically critical. The AChE active site is located at the bottom of a narrow, 20 Å deep gorge lined with aromatic residues (e.g., Trp86, Tyr337).

The non-planar, twisted conformation of the ester allows the p-tolyl group to engage in peripheral anionic site (PAS) π - π stacking, while the o-tolyl group anchors into the catalytic triad pocket. If the molecule were perfectly planar, steric clashing with the gorge walls would drastically reduce binding affinity.



[Click to download full resolution via product page](#)

Fig 2. Conformational dynamics and SAR pathway of **2-methylphenyl 4-methylbenzoate**.

Analytical Characterization Data

To ensure the trustworthiness of the synthesized compound, the following spectral parameters should be used for final self-validation against expected benchmarks[3]:

Analytical Method	Expected Signals / Markers	Causality / Assignment
FT-IR (KBr, cm^{-1})	~ 1736 , ~ 1264 , ~ 1611	1736 cm^{-1} validates the ester C=O stretch; 1264 cm^{-1} confirms the C-O-C asymmetric stretch.
^1H NMR (CDCl_3 , ppm)	$\delta \sim 2.20$ (s, 3H), ~ 2.40 (s, 3H)	Singlets validate the ortho-methyl and para-methyl protons, respectively.
^1H NMR (CDCl_3 , ppm)	$\delta 7.00 - 8.20$ (m, 8H)	Multiplets confirm the intact aromatic protons of both rings.
GC-MS (m/z)	226 [M^+], 119[Base Peak]	226 confirms the molecular weight; 119 corresponds to the stable p-toluoyl cation fragment.

References

- Chemical Properties of p-Toluic acid, 2-methylphenyl ester (CAS 23597-29-7) - Cheméo Cheméo Database. URL:[[Link](#)][1]
- 2-Methylphenyl 4-methylbenzoate** - IUCr Journals Acta Crystallographica Section E: Structure Reports Online. Gowda, B. T., Foro, S., Babitha, K. S., & Fuess, H. (2008). URL: [[Link](#)][2]
- Synthesis, larvicidal and acetylcholinesterase inhibitory activities of carvacrol/thymol and derivatives SciSpace / Journal of the Brazilian Chemical Society. URL:[[Link](#)][3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. p-Toluic acid, 2-methylphenyl ester (CAS 23597-29-7) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 2. journals.iucr.org [journals.iucr.org]
- 3. scispace.com [scispace.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: 2-Methylphenyl 4-methylbenzoate (CAS 23597-29-7)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b311064/docs#in-depth-technical-guide-2-methylphenyl-4-methylbenzoate-cas-23597-29-7>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check